

The Solubility Profile of 2-Undecanone in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B7801925

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Undecanone (CAS: 112-12-9), also known as methyl nonyl ketone, is a naturally occurring ketone found in various plants such as bananas, cloves, and wild tomatoes.[1][2][3][4] It is a colorless to pale yellow oily liquid with a characteristic fruity, floral aroma.[5] Structurally, it possesses a long, nonpolar nine-carbon chain and a polar carbonyl group, making it a molecule with dual hydrophobic and hydrophilic properties. This amphiphilic nature dictates its solubility in various solvents and is central to its applications, which range from a fragrance and flavoring agent to an insect repellent and a chemical intermediate in pharmaceutical synthesis. Understanding its solubility is critical for its effective formulation, application, and use in both industrial and research settings.

Solubility Profile of 2-Undecanone

2-Undecanone exhibits high solubility in a wide array of organic solvents, a consequence of its significant nonpolar alkyl chain.[1][6][7][8][9] Conversely, this long carbon chain renders it practically insoluble in water.[1][2] While extensive quantitative solubility data in organic solvents is not readily available in published literature, its qualitative solubility is well-documented.

The table below summarizes the known solubility characteristics of **2-undecanone**.

Solvent Class	Solvent	Solubility	Temperature (°C)	Quantitative Value
Polar Protic	Water	Very Low / Insoluble	25	0.00179 g / 100 mL[3][4]
Ethanol	Soluble	Not Specified	Data Not Available	
Methanol	Soluble	Not Specified	Data Not Available	
Polar Aprotic	Acetone	Soluble	Not Specified	Data Not Available
Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	Data Not Available	
Ethyl Acetate	Soluble	Not Specified	Data Not Available	
Nonpolar Aprotic	Benzene	Soluble	Not Specified	Data Not Available
Chloroform	Soluble	Not Specified	Data Not Available	
Dichloromethane	Soluble	Not Specified	Data Not Available	
Carbon Tetrachloride	Soluble	Not Specified	Data Not Available	
Ether	Soluble	Not Specified	Data Not Available	
n-Heptane	Soluble	Not Specified	Data Not Available	
p-Xylene	Soluble	Not Specified	Data Not Available	

1,2-Dichloroethane	Soluble	Not Specified	Data Not Available
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Experimental Protocol: Determination of Solubility

The solubility of a compound like **2-undecanone** can be determined using several established methods. The static equilibrium method is a common and reliable approach for determining the solubility of a solid or liquid solute in a solvent at various temperatures.

Principle

The method involves creating a saturated solution of the solute in the solvent at a constant temperature and then accurately measuring the concentration of the solute in the solution. This process is repeated at different temperatures to generate a solubility curve.

Apparatus

- Isothermal shaker bath or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- Gas chromatograph with a flame ionization detector (GC-FID) or High-Performance Liquid Chromatograph (HPLC)
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure

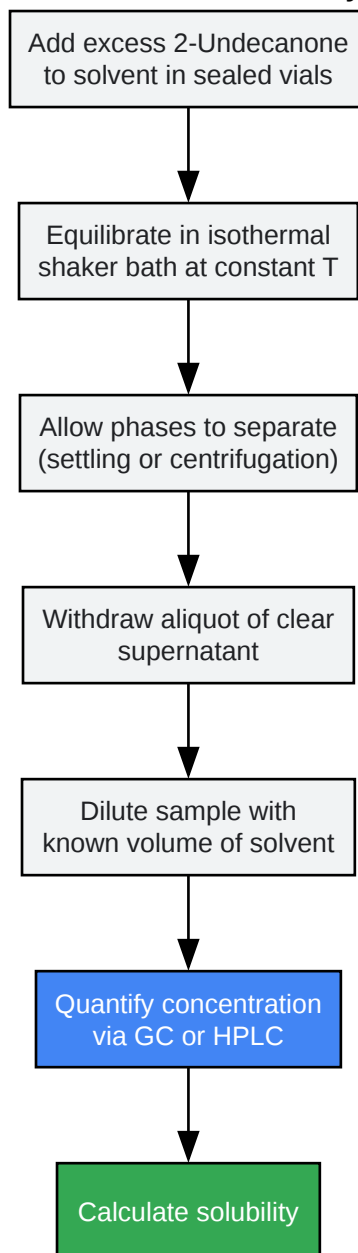
- **Preparation of Supersaturated Solution:** In a series of sealed vials, add an excess amount of **2-undecanone** to a known volume of the desired organic solvent. An excess is necessary to ensure that a saturated solution is formed.
- **Equilibration:** Place the vials in an isothermal shaker bath set to the desired temperature. Agitate the mixtures for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is

reached. The time required for equilibration should be determined experimentally.

- **Phase Separation:** After equilibration, allow the vials to rest in the temperature-controlled bath for several hours to allow the undissolved solute to settle. For more effective separation, the samples can be centrifuged at the same constant temperature.
- **Sample Collection:** Carefully withdraw a known volume of the clear, supernatant liquid (the saturated solution) using a pre-warmed pipette to prevent precipitation.
- **Dilution:** Immediately dilute the collected sample with a known volume of the pure solvent to prevent crystallization and to bring the concentration within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted samples using a calibrated GC-FID or HPLC method to determine the precise concentration of **2-undecanone**.
- **Data Analysis:** Calculate the solubility in units such as g/100 mL or mole fraction using the measured concentration and the dilution factor. Repeat the entire procedure for each desired temperature.

Below is a graphical representation of the experimental workflow.

Experimental Workflow for Solubility Determination



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Solubility Determination Workflow

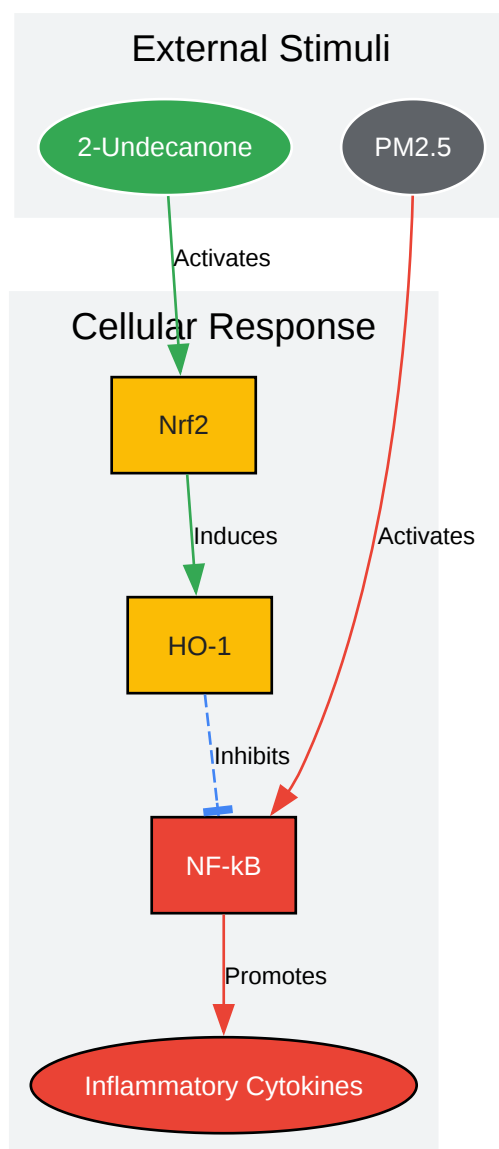
Signaling Pathways Involving 2-Undecanone

Recent research has shown that **2-undecanone** is not merely an inert flavoring agent but also possesses biological activity, modulating specific cellular signaling pathways. This is of significant interest to drug development professionals. For instance, **2-undecanone** has been

shown to inhibit neutrophil responses and also to protect against fine particle-induced heart inflammation by modulating the NF- κ B and Nrf2/HO-1 pathways.

The diagram below illustrates the proposed mechanism of action of **2-undecanone** in mitigating inflammation.

2-Undecanone's Role in Inflammatory Pathways



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2-Undecanone's Anti-inflammatory Action

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